

# Ethyl 2-fluoronicotinate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 2-fluoronicotinate

Cat. No.: B172736

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## Technical Data Summary: Ethyl 2-fluoronicotinate

This document provides core technical specifications for **Ethyl 2-fluoronicotinate**, a chemical compound relevant to researchers and professionals in drug development and chemical synthesis.

While a comprehensive guide including experimental protocols and detailed signaling pathways is beyond the scope of this response, the following section summarizes the fundamental molecular properties of **Ethyl 2-fluoronicotinate**. The data is presented to facilitate easy reference and comparison.

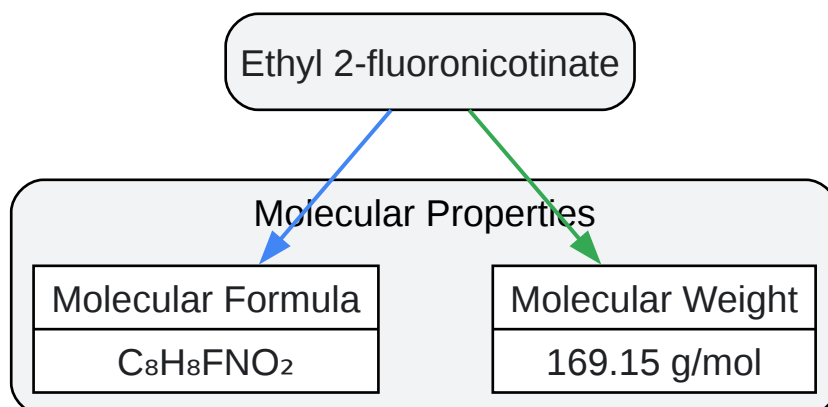
## Molecular Properties

The fundamental molecular characteristics of **Ethyl 2-fluoronicotinate** have been compiled from established chemical databases. These properties are essential for any experimental design or theoretical modeling involving this compound.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> FNO <sub>2</sub>	PubChem[1][2][3]
Molecular Weight	169.15 g/mol	PubChem[1][3]
IUPAC Name	ethyl 2-fluoropyridine-3-carboxylate	PubChem[1]
CAS Number	113898-56-9	PubChem[1], AOBChem[2]

## Logical Relationship of Molecular Identifiers

The following diagram illustrates the direct relationship between the common name of the compound and its primary molecular identifiers.



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Caption: Relationship between the compound name and its molecular formula and weight.

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## References

- 1. Ethyl 2-fluoronicotinate | C<sub>8</sub>H<sub>8</sub>FNO<sub>2</sub> | CID 14296371 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aobchem.com [aobchem.com]
- 3. 22620-29-7|Ethyl 5-fluoronicotinate|BLD Pharm [bldpharm.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)